

BI-1950 solubility and preparation for experiments

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: BI-1950

Cat. No.: B12426661

[Get Quote](#)

BI-1950 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with a comprehensive guide to the solubility and experimental preparation of **BI-1950**, a potent and selective lymphocyte function-associated antigen-1 (LFA-1) inhibitor.

Frequently Asked Questions (FAQs)

Q1: What is **BI-1950** and what is its primary mechanism of action?

A1: **BI-1950** is a highly potent and selective small molecule inhibitor of the lymphocyte function-associated antigen-1 (LFA-1), an integrin receptor found on lymphocytes.^[1] Its primary mechanism of action is to prevent the binding of LFA-1 to its ligand, the intercellular adhesion molecule-1 (ICAM-1). This interaction is crucial for immune cell adhesion and signaling. By blocking this binding, **BI-1950** effectively inhibits downstream signaling pathways, leading to a reduction in IL-2 production.^[1]

Q2: What are the key in vitro activities of **BI-1950**?

A2: **BI-1950** demonstrates potent inhibition of the LFA-1/ICAM-1 interaction with a dissociation constant (KD) of 9 nM. It also inhibits the production of IL-2 in human peripheral blood mononuclear cells (PBMCs) and whole blood with IC50 values of 3 nM and 120 nM, respectively.^[1]

Q3: Is **BI-1950** active in in vivo models?

A3: Yes, **BI-1950** has shown efficacy in a mouse model of delayed-type hypersensitivity. Oral administration of **BI-1950** resulted in a dose-dependent inhibition of swelling, with full efficacy observed at a dose of 3 mg/kg.[\[1\]](#)

Q4: What is the molecular weight of **BI-1950**?

A4: The molecular weight of **BI-1950** is 646.5 Da.[\[1\]](#)

Solubility and Preparation for Experiments

Solubility Data

The solubility of **BI-1950** is a critical factor for the design and reproducibility of experiments. Below is a summary of the available solubility data.

Solvent/Condition	Solubility
Aqueous Buffer (pH 6.8)	1.2 µg/mL
DMSO	Data not publicly available. See recommendations below.
Ethanol	Data not publicly available. See recommendations below.

Note on Organic Solvents: While specific quantitative solubility data in common organic solvents like DMSO and ethanol are not publicly available, it is standard practice to use these solvents to prepare high-concentration stock solutions of poorly water-soluble compounds for in vitro and in vivo studies.

Preparation of Stock Solutions

Recommendation for Preparing a 10 mM Stock Solution in DMSO:

It is recommended to prepare a concentrated stock solution of **BI-1950** in a high-purity, anhydrous organic solvent such as dimethyl sulfoxide (DMSO).

Materials:

- **BI-1950** powder
- Anhydrous, cell culture-grade DMSO
- Sterile microcentrifuge tubes or vials
- Calibrated pipettes
- Vortex mixer and/or sonicator

Protocol:

- Calculate the required mass of **BI-1950**:
 - Molecular Weight (MW) of **BI-1950** = 646.5 g/mol
 - To prepare 1 mL of a 10 mM stock solution:
 - $\text{Mass (g)} = 10 \text{ mmol/L} * 1 \text{ L}/1000 \text{ mL} * 1 \text{ mL} * 646.5 \text{ g/mol} = 0.006465 \text{ g} = 6.47 \text{ mg}$
- Weighing:
 - Carefully weigh out 6.47 mg of **BI-1950** powder and place it into a sterile vial.
- Dissolution:
 - Add 1 mL of anhydrous DMSO to the vial containing the **BI-1950** powder.
 - Cap the vial tightly and vortex thoroughly for 1-2 minutes.
 - If the compound does not fully dissolve, brief sonication in a water bath may be used to aid dissolution. Visually inspect the solution to ensure there are no visible particles.
- Storage:
 - Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.

- Store the stock solution aliquots at -20°C for long-term storage. For short-term storage (days to weeks), 4°C is acceptable.

Preparation of Working Solutions for Cell-Based Assays

Protocol:

- Thaw Stock Solution:
 - Thaw a single-use aliquot of the 10 mM **BI-1950** stock solution at room temperature.
- Serial Dilution:
 - Perform serial dilutions of the stock solution in your cell culture medium to achieve the desired final concentrations for your experiment.
 - Important: To avoid precipitation, it is crucial that the final concentration of DMSO in the cell culture medium is kept low, typically below 0.5% and ideally at or below 0.1%.

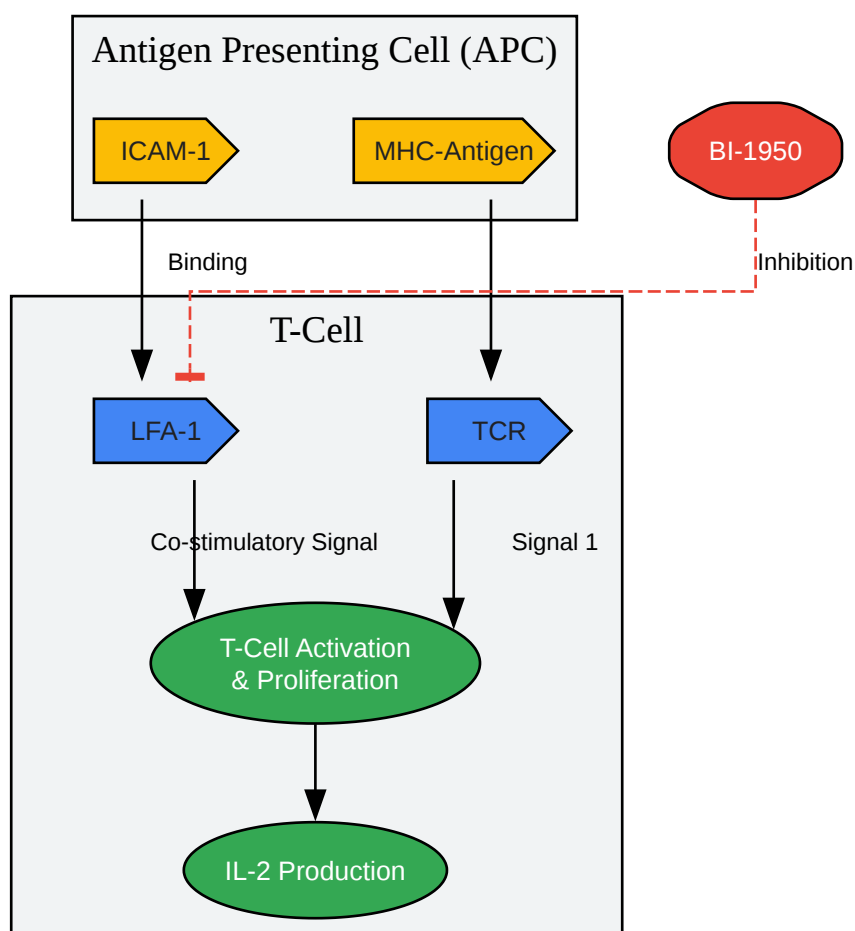
Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Precipitation of BI-1950 in aqueous buffer or cell culture medium.	The aqueous solubility of BI-1950 is low. The concentration of the working solution may be too high.	- Ensure the final concentration of the working solution does not exceed the aqueous solubility limit (1.2 µg/mL at pH 6.8).- When preparing working solutions from a DMSO stock, ensure the final DMSO concentration in the aqueous medium is minimal (ideally $\leq 0.1\%$) to prevent precipitation. - Prepare fresh working solutions for each experiment.
Inconsistent experimental results.	- Degradation of BI-1950 due to improper storage.- Repeated freeze-thaw cycles of the stock solution.	- Store stock solutions in small, single-use aliquots at -20°C .- Avoid repeated freeze-thaw cycles.
Difficulty dissolving BI-1950 powder in DMSO.	- Insufficient mixing.- Low-quality or non-anhydrous DMSO.	- Vortex the solution for a longer duration.- Gentle warming or brief sonication can aid dissolution.- Use high-purity, anhydrous DMSO.
Observed cytotoxicity in cell-based assays.	- The concentration of DMSO in the final working solution may be too high.	- Ensure the final concentration of DMSO in the cell culture medium is non-toxic to your specific cell line (typically $\leq 0.1\%$).- Run a vehicle control (medium with the same concentration of DMSO) to assess the effect of the solvent on cell viability.

Signaling Pathway and Experimental Workflow

LFA-1 Signaling Pathway Inhibition by BI-1950

The diagram below illustrates the mechanism of action of **BI-1950**. In a normal immune response, the binding of ICAM-1 to LFA-1 on a T-cell, along with T-cell receptor (TCR) stimulation, initiates a signaling cascade that leads to T-cell activation and proliferation, including the production of IL-2. **BI-1950** acts as an antagonist, physically blocking the interaction between LFA-1 and ICAM-1, thereby inhibiting this signaling pathway.

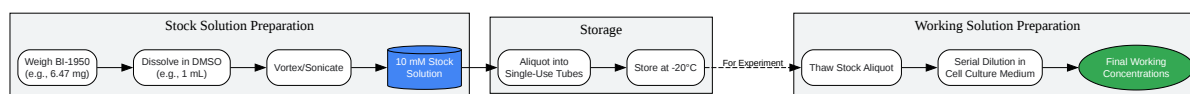


[Click to download full resolution via product page](#)

Caption: Inhibition of the LFA-1/ICAM-1 interaction by **BI-1950**.

Experimental Workflow for Preparing BI-1950 Working Solutions

The following diagram outlines a typical workflow for preparing **BI-1950** solutions for cell-based experiments.



[Click to download full resolution via product page](#)

Caption: Workflow for **BI-1950** solution preparation.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Pardon Our Interruption [opnme.com]
- To cite this document: BenchChem. [BI-1950 solubility and preparation for experiments]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12426661#bi-1950-solubility-and-preparation-for-experiments]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com